

Benzyl 2-(thietan-3-ylidene)acetate: An Overview of a Novel Research Compound

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Compound of Interest

Compound Name: Benzyl 2-(thietan-3-ylidene)acetate

Cat. No.: B1375710

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For Researchers, Scientists, and Drug Development Professionals

CAS Number: 1394319-40-4 Molecular Formula: $C_{12}H_{12}O_2S$ Molecular Weight: 220.29 g/mol

Introduction

Benzyl 2-(thietan-3-ylidene)acetate is a sulfur-containing heterocyclic compound that has emerged as a molecule of interest within the scientific research community. Its unique structural features, incorporating a thietane ring, a benzyl group, and an acetate moiety, suggest potential applications in medicinal chemistry and materials science. This technical overview consolidates the currently available information on this compound.

Physicochemical Properties

While detailed experimental data is limited in publicly accessible literature, the fundamental properties of **Benzyl 2-(thietan-3-ylidene)acetate** can be inferred from its structure.

Property	Value	Source
Molecular Formula	$C_{12}H_{12}O_2S$	Calculated
Molecular Weight	220.29 g/mol	Calculated
Purity	≥95%	Commercial Supplier Data

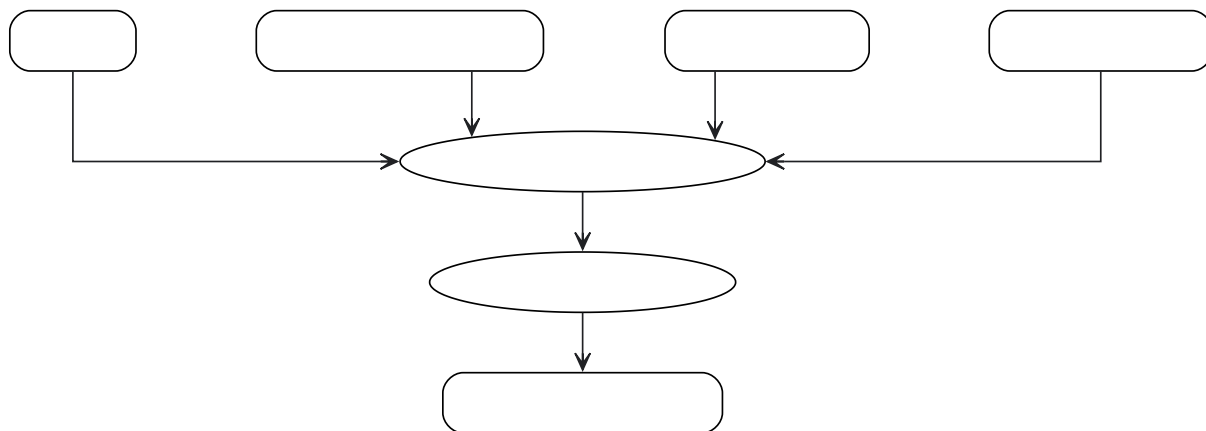
Note: The lack of extensive published studies means that other physical constants such as melting point, boiling point, and solubility are not readily available.

Synthesis and Experimental Protocols

Detailed, peer-reviewed synthesis protocols for **Benzyl 2-(thietan-3-ylidene)acetate** are not widely published. However, a plausible synthetic route can be conceptualized based on established organic chemistry principles.

Conceptual Synthetic Workflow

A potential synthetic pathway could involve a Wittig-type reaction or a Horner-Wadsworth-Emmons reaction between a suitable thietan-3-one precursor and a phosphonate or phosphonium ylide bearing the benzyl acetate group.



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Caption: Conceptual Horner-Wadsworth-Emmons synthesis of the target compound.

A detailed experimental protocol would require laboratory validation but would likely follow these general steps:

- **Ylide Formation:** The phosphonate ester, benzyl (diethoxyphosphoryl)acetate, is treated with a strong base, such as sodium hydride, in an anhydrous aprotic solvent like tetrahydrofuran (THF) at a reduced temperature (e.g., 0 °C) to generate the corresponding carbanion (ylide).
- **Reaction with Ketone:** Thietan-3-one, dissolved in the same solvent, is added dropwise to the ylide solution. The reaction mixture is then allowed to warm to room temperature and stirred until completion, which can be monitored by thin-layer chromatography (TLC).
- **Workup and Purification:** The reaction is quenched with an aqueous solution (e.g., saturated ammonium chloride). The organic layer is separated, and the aqueous layer is extracted with a suitable organic solvent (e.g., ethyl acetate). The combined organic layers are then washed, dried over an anhydrous salt (e.g., sodium sulfate), filtered, and concentrated under reduced pressure. The crude product would then be purified using column chromatography on silica gel to yield the pure **Benzyl 2-(thietan-3-ylidene)acetate**.

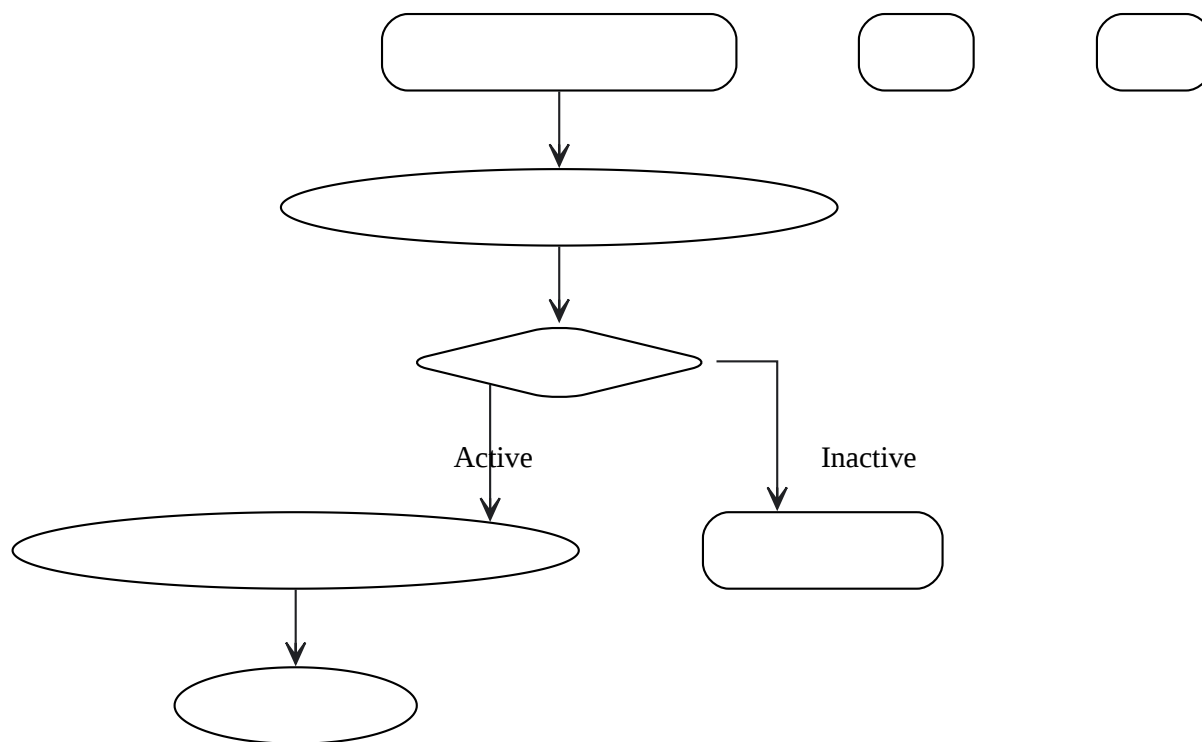
Potential Applications and Biological Activity

The thietane ring is a structural motif present in some biologically active molecules, and its strained four-membered ring can impart unique chemical reactivity. While no specific biological activity or signaling pathway involvement for **Benzyl 2-(thietan-3-ylidene)acetate** has been reported in scientific literature, its structure suggests several areas for potential investigation:

- **Enzyme Inhibition:** The ester functionality and the overall molecular shape could allow it to act as a substrate mimic or an allosteric modulator for various enzymes.
- **Antimicrobial Research:** Sulfur-containing heterocycles are known to possess antimicrobial properties. This compound could be screened for activity against various bacterial and fungal strains.
- **Drug Discovery Scaffold:** The molecule could serve as a starting point or a fragment for the development of more complex molecules with therapeutic potential.

Logical Workflow for Biological Screening

The initial biological evaluation of this compound would logically proceed through a series of in vitro assays.



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Caption: A logical workflow for the initial biological screening of the compound.

Conclusion

Benzyl 2-(thietan-3-ylidene)acetate (CAS 1394319-40-4) is a novel chemical entity with potential for further scientific exploration. The current lack of published data presents an opportunity for researchers in the fields of synthetic chemistry, medicinal chemistry, and drug discovery to investigate its properties and potential applications. The conceptual synthetic and screening workflows provided here offer a foundational framework for such future studies. As a commercially available but understudied molecule, it represents a frontier for new discoveries.

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